

Personal protective equipment for handling 1-Furfurylpyrrole

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Compound of Interest

Compound Name: 1-Furfurylpyrrole

Cat. No.: B075762

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Essential Safety and Handling Guide for 1-Furfurylpyrrole

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Furfurylpyrrole** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

Hazard Identification and Personal Protective Equipment (PPE)

1-Furfurylpyrrole is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled[1][2][3]. Therefore, strict adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Chemical splash-resistant safety glasses or goggles with side protection are required. In situations with a higher risk of splashing, a face shield should also be worn. All eyewear must be tested and approved under appropriate government standards such as OSHA 29 CFR 1910.133 or EU EN166[1][4].
- **Hand Protection:** Wear chemical-resistant, impervious gloves. The selection of glove material should be based on an evaluation of potential hazards, duration of use, and the physical

conditions of the workplace. It is crucial to consult with the glove supplier or manufacturer for information on breakthrough times[2]. Gloves must be inspected before use and disposed of properly after handling the chemical[3].

- **Skin and Body Protection:** A complete suit protecting against chemicals or long-sleeved clothing is necessary to prevent skin contact[3][5]. Contaminated clothing should be removed immediately and washed before reuse[1][2].
- **Respiratory Protection:** Use this chemical only in a well-ventilated area or outdoors[1][2]. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate cartridge (e.g., type ABEK) should be used, especially for large-scale operations or in emergencies[3][5].

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **1-Furfurylpyrrole**.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ NO	[6]
Molecular Weight	147.17 g/mol	[7]
Appearance	Colorless to yellow or light yellow liquid	[7][8]
Boiling Point	76-79 °C @ 1 mmHg	[6][9][10]
Flash Point	82°C / 180°F (Closed Cup)	[2]
Density	1.081 g/mL at 25 °C	[10]
Refractive Index	1.531 (n ₂₀ /D)	[10]
Solubility	Insoluble in water, soluble in most organic solvents	[8]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Read and understand the Safety Data Sheet (SDS) for **1-Furfurylpyrrole** thoroughly before starting any work.
- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Equip the work area with an eyewash station and a safety shower[1].
- Don all required PPE as specified above.

2. Handling:

- Avoid contact with skin, eyes, and clothing[1].
- Avoid inhaling fumes, mists, or vapors[1][2].
- Keep the container tightly closed when not in use[1].
- Keep away from heat, sparks, open flames, and other sources of ignition[1][2].
- Do not eat, drink, or smoke in the handling area[1][2].

3. Storage:

- Store in a cool, dry, and well-ventilated area[1][2].
- Keep the container tightly sealed to prevent leakage[3].
- Store away from incompatible substances and sources of ignition[1][2]. The material is also noted to be light-sensitive[1][3].

4. Accidental Release:

- In case of a spill, remove all sources of ignition[4].
- Ventilate the area and wear appropriate PPE[4].
- Absorb the spill with an inert, dry material and place it into a suitable, labeled disposal container[1][2].
- Wash the spill area thoroughly with soap and water.
- Consult local regulations for proper disposal of the cleanup materials[1].

Disposal Plan

1. Waste Classification:

- Chemical waste generators are responsible for determining if the discarded chemical is classified as hazardous waste according to regulations such as the US EPA guidelines in 40 CFR 261.3[1].

2. Disposal of Unused Product:

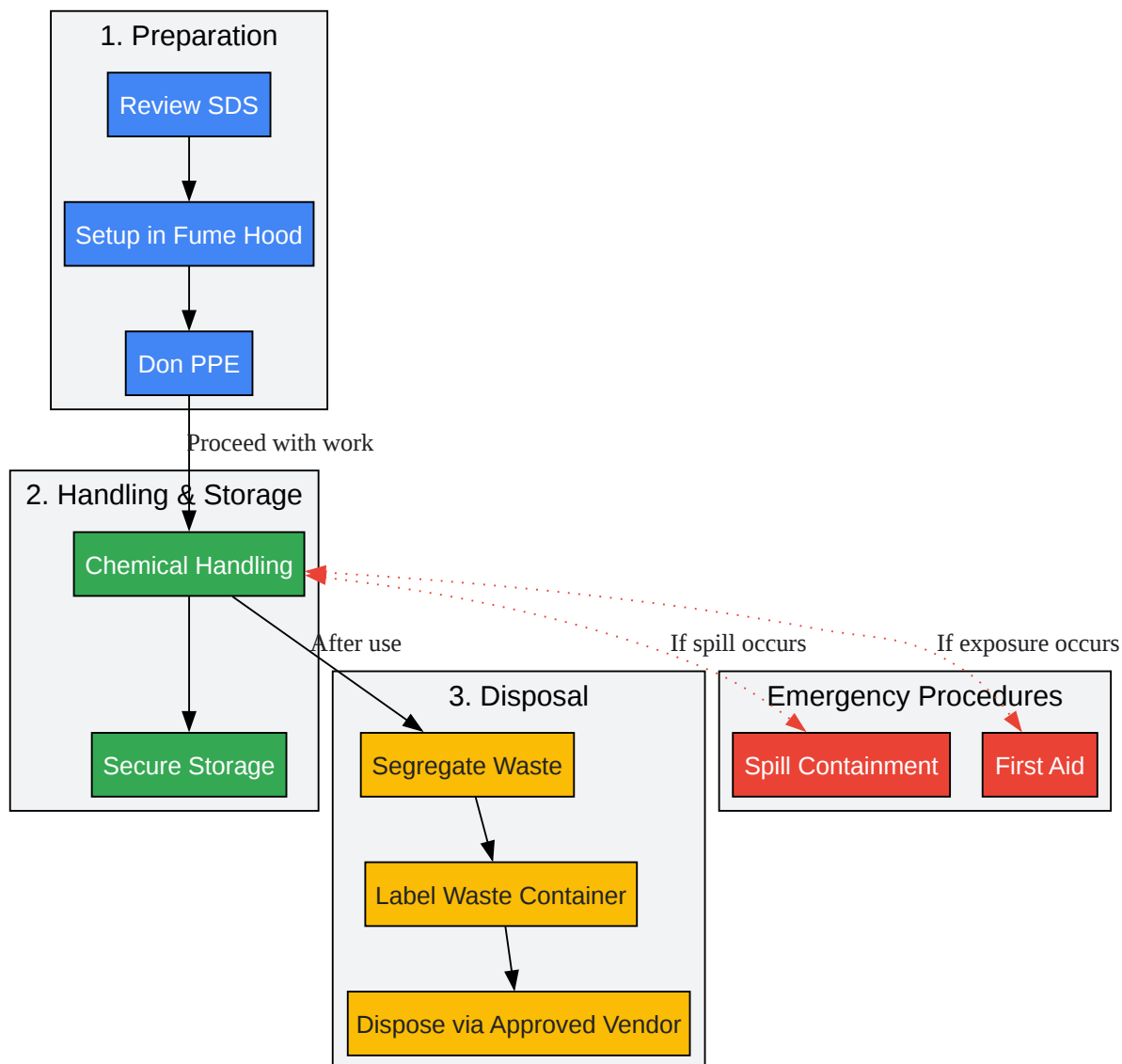
- Dispose of the contents and container at an approved waste disposal plant[1].
- Do not empty into drains[2][4].
- Adhere to all federal, state, and local regulations for chemical waste disposal[1].

3. Disposal of Contaminated Materials:

- Contaminated PPE, absorbent materials, and empty containers should be treated as hazardous waste and disposed of accordingly[2].
- Do not reuse empty containers; they may retain product residues and be hazardous[1][2]. Dispose of them as unused product[1].

Visual Workflow for Handling 1-Furfurylpyrrole

Safe Handling Workflow for 1-Furfurylpyrrole

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **1-Furfurylpyrrole**.

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References

- 1. sds.metasci.ca [sds.metasci.ca]
- 2. synerzine.com [synerzine.com]
- 3. mu-intel.com [mu-intel.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. chemimpex.com [chemimpex.com]
- 7. 1-Furfurylpyrrole | C₉H₉NO | CID 15037 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. China N-Furfuryl Pyrrole ¹⁴HTS CAS#1438-94-4 ¹⁴HTS Manufacturer and Supplier | Xinchem [xinchem.com]
- 9. 1-furfuryl pyrrole, 1438-94-4 [perflavory.com]
- 10. echemi.com [echemi.com]
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